

# Technical Support Center: Overcoming Poor Aqueous Solubility of Tasimelteon

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tasimelteon*

Cat. No.: *B1681936*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges associated with the poor aqueous solubility of **Tasimelteon** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is the aqueous solubility of **Tasimelteon**?

A1: **Tasimelteon** is slightly soluble in water.<sup>[1][2]</sup> Its solubility is approximately 1 mg/mL.<sup>[3]</sup> The aqueous solubility of **Tasimelteon** is practically unaffected by pH.<sup>[4][5]</sup>

Q2: What are the physicochemical properties of **Tasimelteon** relevant to its solubility?

A2: Understanding the physicochemical properties of **Tasimelteon** is crucial for selecting an appropriate solubility enhancement strategy. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	245.32 g/mol	
Melting Point	~78°C	
LogP	2.43	
pKa	Not applicable (neutral molecule)	
Aqueous Solubility	~1 mg/mL	
Solubility in other solvents	Freely soluble in methanol, 95% ethanol, acetonitrile, isopropanol, propylene glycol, and ethyl acetate.	

Q3: What are the common approaches to improve the aqueous solubility of poorly soluble drugs like **Tasimelteon**?

A3: Several techniques can be employed to enhance the aqueous solubility of poorly soluble drugs. The selection of a method depends on the drug's properties and the desired formulation characteristics. Common approaches include:

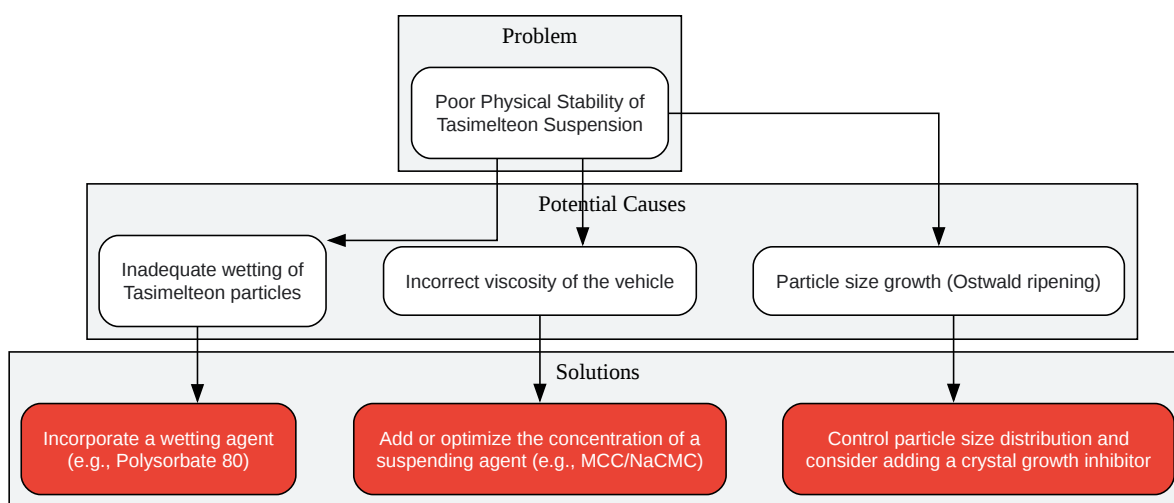
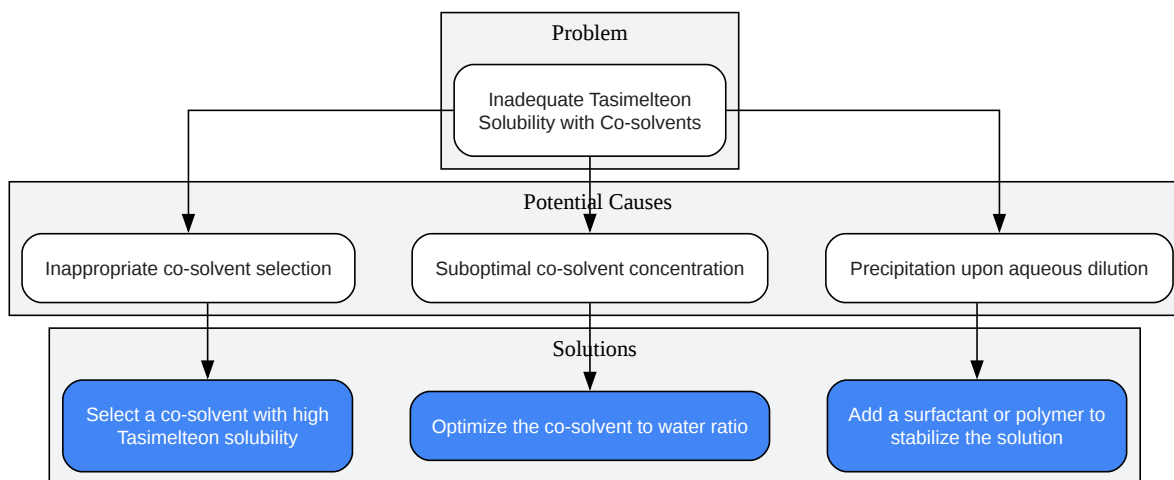
- Co-solvency: Blending water with a miscible organic solvent in which the drug has higher solubility.
- Suspensions: Dispersing fine drug particles in a liquid vehicle, often with the aid of suspending and wetting agents.
- Cyclodextrin Complexation: Encapsulating the drug molecule within a cyclodextrin cavity to form a more soluble inclusion complex.
- Solid Dispersions: Dispersing the drug in an amorphous form within a hydrophilic polymer matrix.
- Nanosuspensions: Reducing the drug particle size to the nanometer range to increase the surface area and dissolution rate.

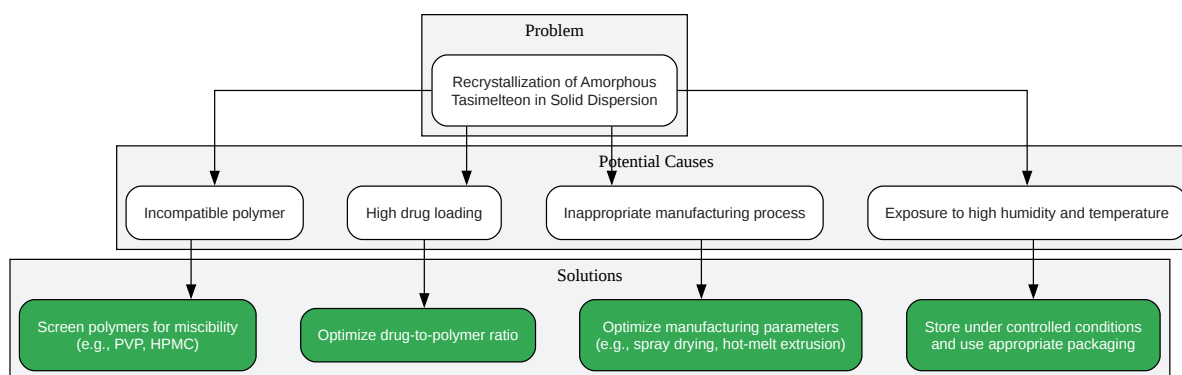
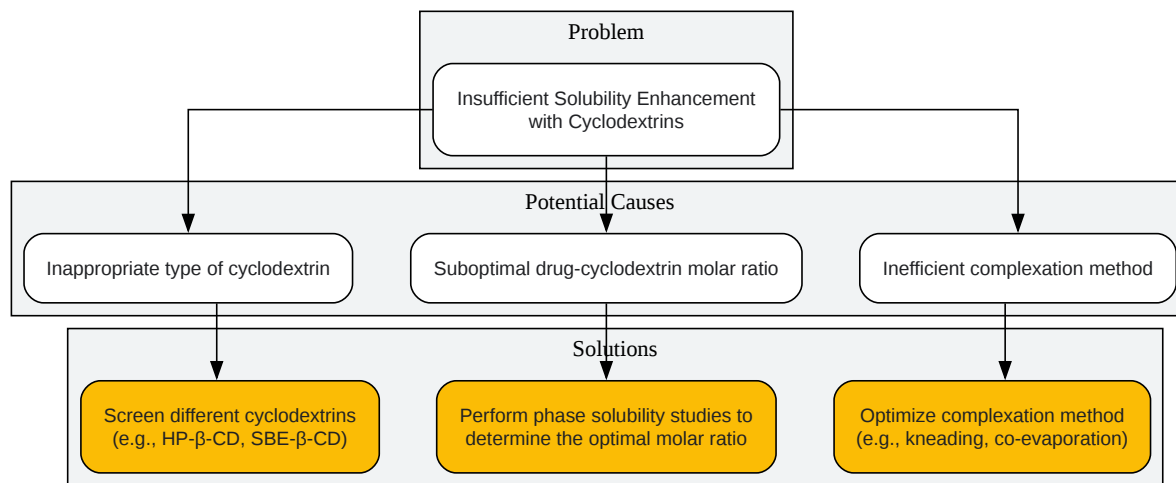
## Troubleshooting Guides

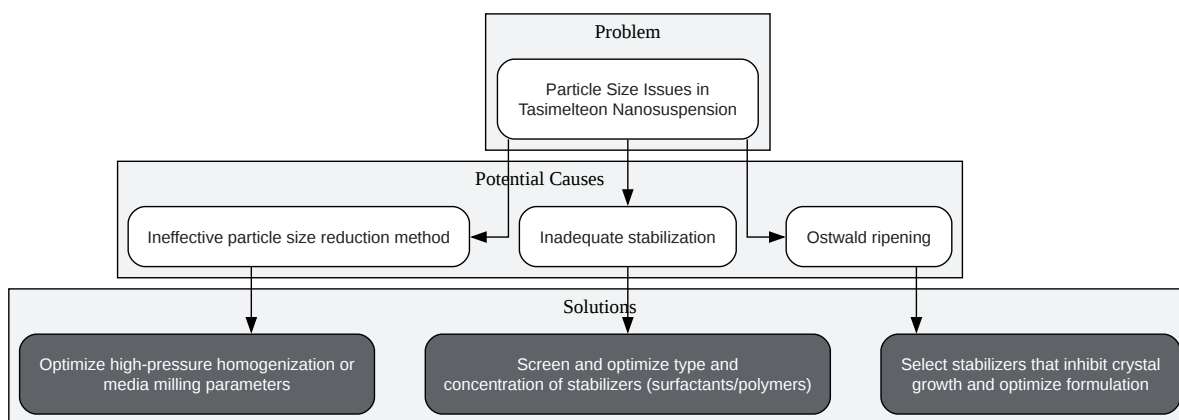
This section provides detailed troubleshooting for common issues encountered during the formulation of **Tasimelteon** to improve its aqueous solubility.

### Co-solvency

Issue: Difficulty in achieving the desired concentration of **Tasimelteon** in an aqueous solution using co-solvents.







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Email: [info@benchchem.com](mailto:info@benchchem.com)